

# 8-Hydroxyodoroside A: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B12556949

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**8-Hydroxyodoroside A** is a naturally occurring cardiac glycoside, a class of organic compounds known for their potent effects on the cardiovascular system. This document provides a detailed technical guide to the chemical structure, properties, and biological aspects of **8-Hydroxyodoroside A**, intended for researchers, scientists, and professionals in the field of drug development. The information is compiled from available scientific literature and chemical databases.

## Chemical Structure and Properties

**8-Hydroxyodoroside A** is classified as a steroid, characterized by a four-ring carbon skeleton. Its specific stereochemistry and the arrangement of its hydroxyl and glycosidic linkages are crucial for its biological activity.

Table 1: Physicochemical Properties of **8-Hydroxyodoroside A**

Property	Value	Source
CAS Number	176519-75-8	Chemical Supplier Catalogs
Molecular Formula	C <sub>30</sub> H <sub>46</sub> O <sub>8</sub>	Real-Gene Labs[1]
Molecular Weight	534.7 g/mol	Real-Gene Labs[1]
Appearance	Powder	CymitQuimica[2]
Purity	95%~99%	CymitQuimica[2]

Note: More detailed physicochemical data such as melting point, solubility, and spectral data (NMR, IR, MS) would be available in the primary literature describing its isolation and characterization. A comprehensive search for the original publication is ongoing.

## Isolation and Synthesis

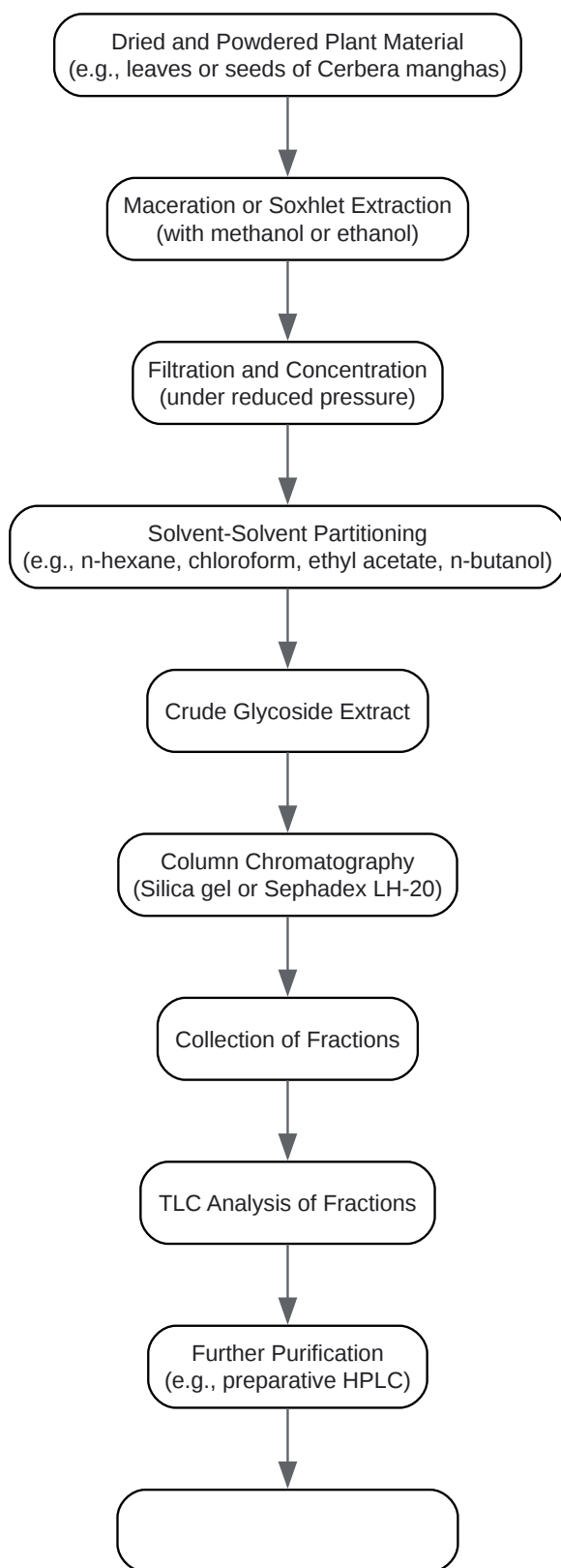
### Natural Source and Isolation

**8-Hydroxyodoroside A** is a constituent of plants from the *Cerbera* genus, notably *Cerbera manghas*, commonly known as sea mango.[3][4][5][6][7] This plant is a member of the Apocynaceae family and is recognized for producing a variety of cardiac glycosides.

Experimental Protocol: General Isolation of Cardiac Glycosides from *Cerbera manghas*

The following is a generalized protocol for the isolation of cardiac glycosides from plant material, which would be adapted for the specific isolation of **8-Hydroxyodoroside A**.

Diagram 1: General Workflow for Isolation of Cardiac Glycosides



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Caption: Generalized workflow for the isolation of cardiac glycosides.

- **Plant Material Collection and Preparation:** Leaves or seeds of *Cerbera manghas* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with a suitable solvent, typically methanol or ethanol, using methods such as maceration or Soxhlet extraction to exhaustively extract the glycosides.
- **Concentration:** The solvent is removed under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity. The cardiac glycosides are typically found in the more polar fractions.
- **Chromatographic Separation:** The enriched glycoside fraction is subjected to column chromatography on silica gel or Sephadex LH-20, eluting with a gradient of solvents (e.g., chloroform-methanol or ethyl acetate-methanol) to separate the individual compounds.
- **Purification:** Fractions containing **8-Hydroxyodoroside A**, as identified by thin-layer chromatography (TLC), are combined and further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is then determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

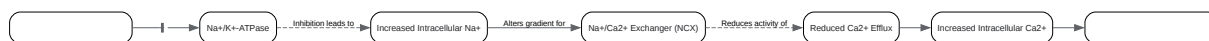
## Biological Activity

Cardiac glycosides as a class are known to be potent inhibitors of the Na<sup>+</sup>/K<sup>+</sup>-ATPase pump in cell membranes, which leads to an increase in intracellular calcium concentration. This mechanism is the basis for their cardiotonic effects and is also implicated in their potential anticancer activities.

While specific biological activity data for **8-Hydroxyodoroside A** is not widely available in the public domain, related "odoroside" compounds have been investigated for their therapeutic potential. For instance, Odoroside A has demonstrated anticancer effects. Research into the

biological activities of various 8-hydroxyquinoline derivatives has also shown potential for anticancer applications.[3]

Diagram 2: General Signaling Pathway of Cardiac Glycosides



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Caption: Simplified signaling pathway of cardiac glycosides.

## Future Research Directions

The limited publicly available information on **8-Hydroxyodoroside A** highlights the need for further research. Key areas for future investigation include:

- **Complete Structure Elucidation:** Confirmation of the full stereochemical structure of **8-Hydroxyodoroside A**.
- **Detailed Biological Profiling:** In-depth studies to determine its specific biological targets and mechanisms of action, including its potential as an anticancer agent.
- **Pharmacokinetic and Pharmacodynamic Studies:** Evaluation of its absorption, distribution, metabolism, and excretion (ADME) properties, as well as its dose-response relationship.
- **Synthetic Methodologies:** Development of efficient synthetic routes to enable the production of larger quantities for extensive research and potential therapeutic development.

## Conclusion

**8-Hydroxyodoroside A** is a cardiac glycoside with a chemical profile that suggests potential for significant biological activity. While current knowledge is limited, its classification and natural origin point towards a promising area for further scientific exploration, particularly in the context of drug discovery. This technical guide serves as a foundational resource for researchers and professionals interested in advancing the understanding and application of this intriguing natural compound.

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## References

- 1. Cardiac glycoside poisoning following suicidal ingestion of Cerbera manghas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. emedicine.medscape.com [emedicine.medscape.com]
- 3. Studies on Cerbera. I. Cardiac Glycosides in the Seeds, Bark, and Leaves of Cerbera manghas L. [jstage.jst.go.jp]
- 4. Atlas of Poisonous Plants in Hong Kong - A Clinical Toxicology Perspective  
[www3.ha.org.hk]
- 5. researchgate.net [researchgate.net]
- 6. The principal toxic glycosidic steroids in Cerbera manghas L. seeds: identification of cerberin, neriifolin, tanghinin and deacetyltanghinin by UHPLC-HRMS/MS, quantification by UHPLC-PDA-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Bintaro (Cerbera odollam and Cerbera manghas): an overview of its eco-friendly use, pharmacology, and toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [8-Hydroxyodoroside A: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12556949#8-hydroxyodoroside-a-chemical-structure-and-properties]

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